

Application Notes and Protocols for 1-(2-phenoxyphenyl)methanamine hydrochloride Powder

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Compound of Interest

	1-(2-
Compound Name:	PHENOXYPHENYL)METHANAMI
	<i>NE hydrochloride</i>
Cat. No.:	B1591273

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Introduction

1-(2-phenoxyphenyl)methanamine hydrochloride is a versatile chemical intermediate with significant applications in pharmaceutical and biochemical research.[\[1\]](#)[\[2\]](#) It serves as a crucial building block in the synthesis of novel therapeutic agents, particularly those targeting neurological disorders.[\[1\]](#) Its utility also extends to material science and analytical chemistry.[\[1\]](#)[\[2\]](#) The hydrochloride salt form often enhances stability and solubility, making it suitable for various experimental conditions.[\[1\]](#)

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the safe handling, storage, and utilization of **1-(2-phenoxyphenyl)methanamine hydrochloride** powder. Adherence to these protocols is critical to ensure experimental integrity, user safety, and the longevity of the compound.

Compound Properties and Specifications

A thorough understanding of the physicochemical properties of **1-(2-phenoxyphenyl)methanamine hydrochloride** is fundamental to its proper handling and application.

Property	Value	Source(s)
Synonyms	2-Phenoxybenzylamine hydrochloride	[1]
CAS Number	31963-35-6	[1] [3] [4]
Molecular Formula	C ₁₃ H ₁₃ NO·HCl	[1]
Molecular Weight	235.71 g/mol	[1] [4]
Appearance	Off-white solid	[1]
Melting Point	220-224 °C	[4]
Purity	≥90% (HPLC)	[1]
Storage Temperature	0-8 °C	[1]

Safety, Handling, and Personal Protective Equipment (PPE)

1-(2-phenoxyphenyl)methanamine hydrochloride, like many amine salts, requires careful handling to mitigate potential health risks. The following protocols are designed to ensure a safe laboratory environment.

Hazard Identification

Based on available safety data, this compound is classified with the following hazards:

- Harmful if swallowed.[\[5\]](#)
- Causes skin irritation.[\[5\]](#)
- Causes serious eye irritation.[\[5\]](#)
- May cause respiratory irritation.[\[5\]](#)

Personal Protective Equipment (PPE)

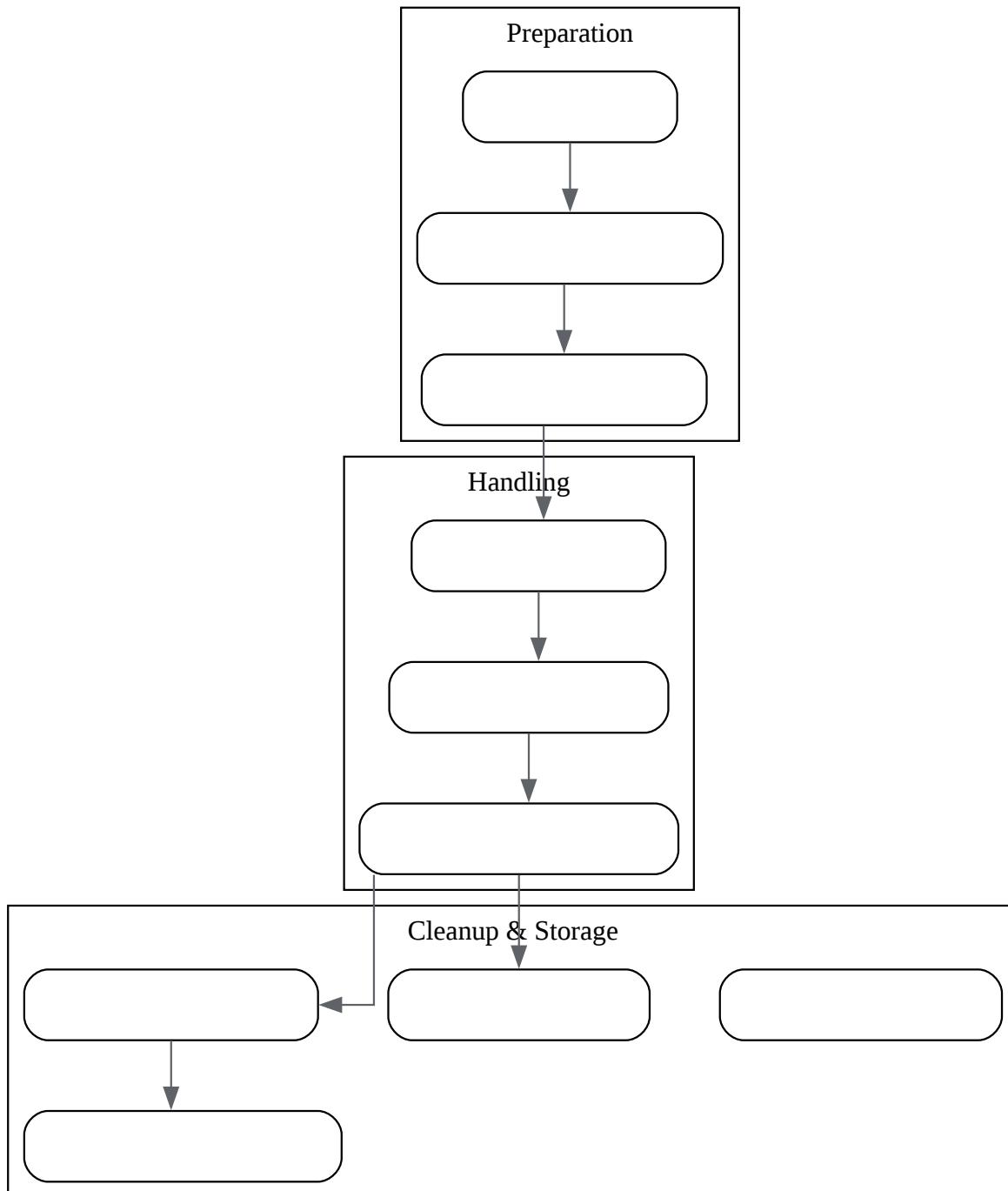
The use of appropriate PPE is mandatory when handling this compound to prevent exposure.

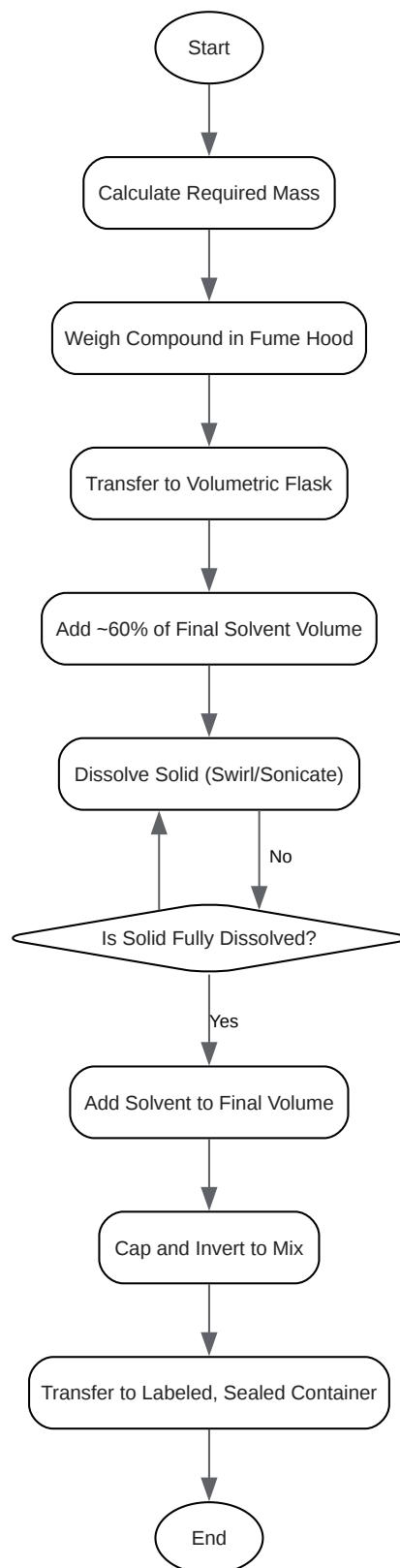
[6]

- Eye Protection: Wear chemical safety goggles or a face shield that conforms to recognized standards such as NIOSH (US) or EN 166 (EU).[7][8]
- Hand Protection: Use chemically resistant, impermeable gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after handling.[7][8]
- Body Protection: A lab coat or a chemical-resistant suit should be worn to protect the skin.[8]
- Respiratory Protection: For operations that may generate dust, use a particle respirator.[8] All work with the powder should be conducted in a well-ventilated area, preferably a chemical fume hood.[6][9]

General Handling Workflow

The following diagram outlines the essential steps for safely handling the powdered compound.





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Caption: Step-by-step workflow for preparing solutions.

Spill and Waste Management

- Spills: In case of a spill, avoid generating dust. [9] Carefully sweep up the solid material and place it in a sealed container for disposal. [10] Ventilate the area and wash the spill site after material pickup is complete. [9]* Waste Disposal: Dispose of the compound and its solutions in accordance with federal, state, and local environmental regulations. Do not allow the product to enter drains. [11]

References

- 1-(2-Phenoxyphenyl)methanamine, HCl. ChemBK. [\[Link\]](#)
- **1-(2-Phenoxyphenyl)methanamine hydrochloride** | 31963-35-6. J&K Scientific. [\[Link\]](#)
- How do you handle hygroscopic solutes in the lab?. TutorChase. [\[Link\]](#)
- The MSDS HyperGlossary: Hygroscopic.
- The Role of Desiccants in Protecting Hygroscopic Chemicals. Ibis Scientific, LLC. [\[Link\]](#)
- Is there a practical and efficient way to protect hygroscopic compounds
- Organizing and Protecting Long-Term Chemical Compounds. Buckhorn Cliffs. [\[Link\]](#)
- How to make a salt of a novel compound?.
- Amine Storage Conditions: Essential Guidelines for Safety.
- method for salt preparation.
- Hydrochloride Salt of the GABAkine KRM-II-81. PMC - NIH. [\[Link\]](#)
- Handling and Storing Chemicals. Lab Manager Magazine. [\[Link\]](#)
- Safety D
- Research Chemical Powders Explained: Purity, Handling, and Lab Storage. CityChems.com. [\[Link\]](#)
- Research Chemical Powders Explained: Purity, Handling, and Lab Storage. 3MMC Shop EU. [\[Link\]](#)
- A METHOD FOR PREPARING STANDARD HYDROCHLORIC ACID SOLUTIONS. Journal of the American Chemical Society. [\[Link\]](#)

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. jk-sci.com [jk-sci.com]
- 3. chembk.com [chembk.com]
- 4. fluorochem.co.uk [fluorochem.co.uk]
- 5. fluorochem.co.uk [fluorochem.co.uk]
- 6. Research Chemical Powders Explained: Purity, Handling, and Lab Storage | CityChems.com [realchemseu.com]
- 7. cdn.accentuate.io [cdn.accentuate.io]
- 8. angenechemical.com [angenechemical.com]
- 9. enamine.enamine.net [enamine.enamine.net]
- 10. fishersci.com [fishersci.com]
- 11. sigmaaldrich.com [sigmaaldrich.com]
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